

In Vivo Antipruritic Profile of ST-1006 Maleate: A Technical Guide

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Compound of Interest

Compound Name: ST-1006 Maleate

Cat. No.: B15139953

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vivo antipruritic effects of **ST-1006 Maleate**, a potent partial agonist of the histamine H4 receptor (H4R). The document summarizes key quantitative data from preclinical studies, details experimental methodologies, and visualizes relevant pathways and workflows to support further research and development in the field of pruritus.

Core Findings on Antipruritic Efficacy

ST-1006 Maleate has demonstrated significant antipruritic activity in a well-established mouse model of chemically-induced itch. The primary study supporting this finding utilized a croton oil-induced pruritus model in male CD-1 mice.

Quantitative Data Summary

The table below summarizes the key findings from the study by Adami et al. (2018), which investigated the effect of **ST-1006 Maleate** on scratching behavior induced by topical application of croton oil.

Treatment Group	Dose (mg/kg, s.c.)	Mean Scratching Bouts (\pm SEM)	Percentage Inhibition (%)	Statistical Significance (p-value)
Vehicle	-	115 \pm 15	-	-
ST-1006 Maleate	10	Not Reported	Not Reported	Not Significant
ST-1006 Maleate	30	65 \pm 10	~43.5%	< 0.05
ST-1006 Maleate	100	Not Reported	Not Reported	Not Significant

Data extracted and estimated from Adami M, et al. Naunyn Schmiedeberg's Arch Pharmacol. 2018 Dec;391(12):1387-1397.[1][2]

Key Observation: A subcutaneous dose of 30 mg/kg of **ST-1006 Maleate** significantly reduced croton oil-induced scratching in mice.[1][2] Interestingly, this antipruritic effect was observed in the absence of an anti-inflammatory effect, as ST-1006 did not reduce croton oil-induced ear edema at any tested dose (10-100 mg/kg).[1]

Paradoxical Pruritogenic Effect

It is important to note that while ST-1006 demonstrates antipruritic effects in certain inflammatory models, it has also been reported to induce scratching behavior when administered intradermally. This paradoxical effect is cited in the literature, referencing a study by Rossbach et al. (2014), suggesting that direct activation of H4 receptors on sensory nerves can initiate an itch response.[1] A thorough understanding of this dual activity is crucial for the development of H4R-targeting therapeutics.

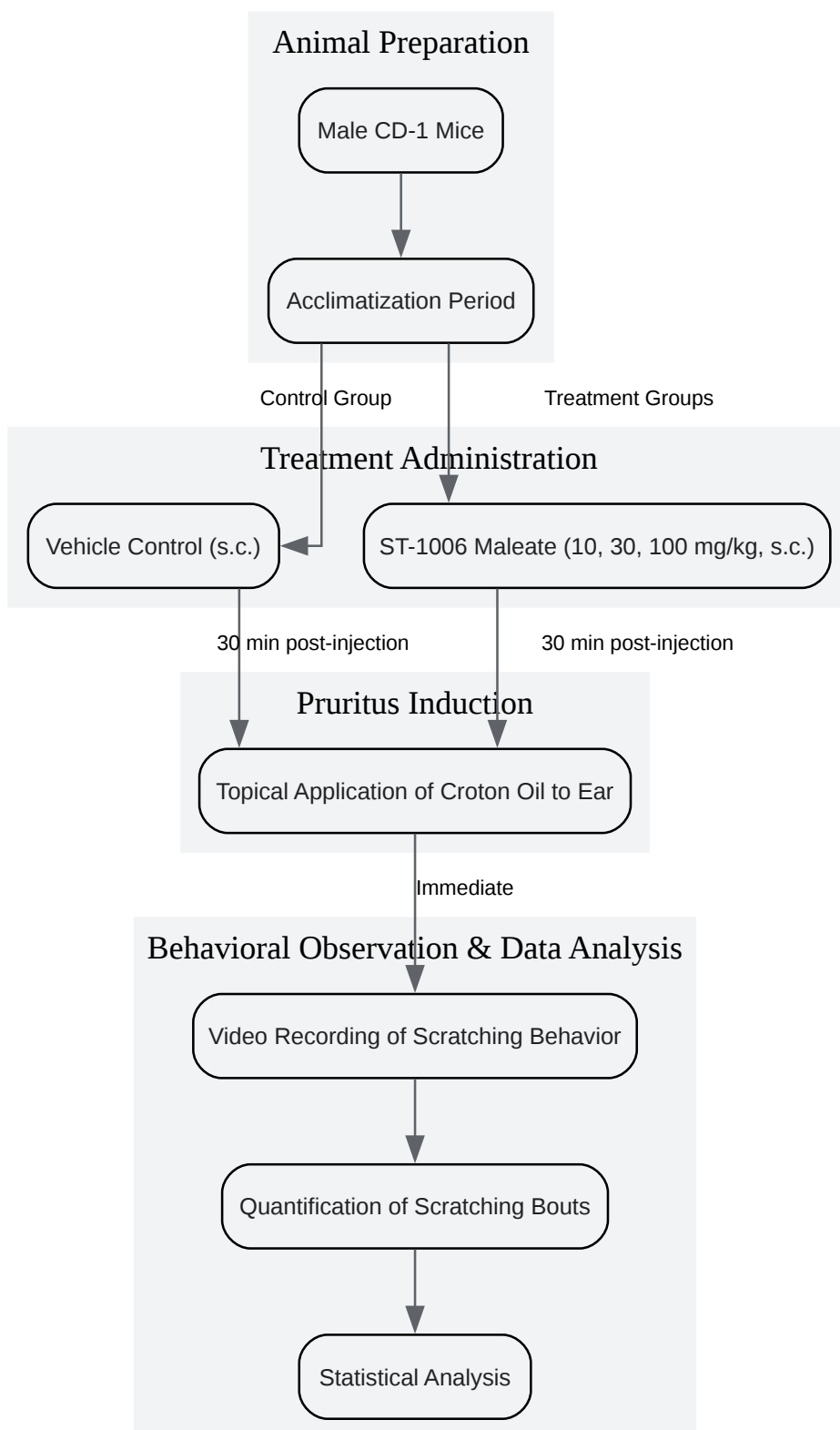
Experimental Protocols

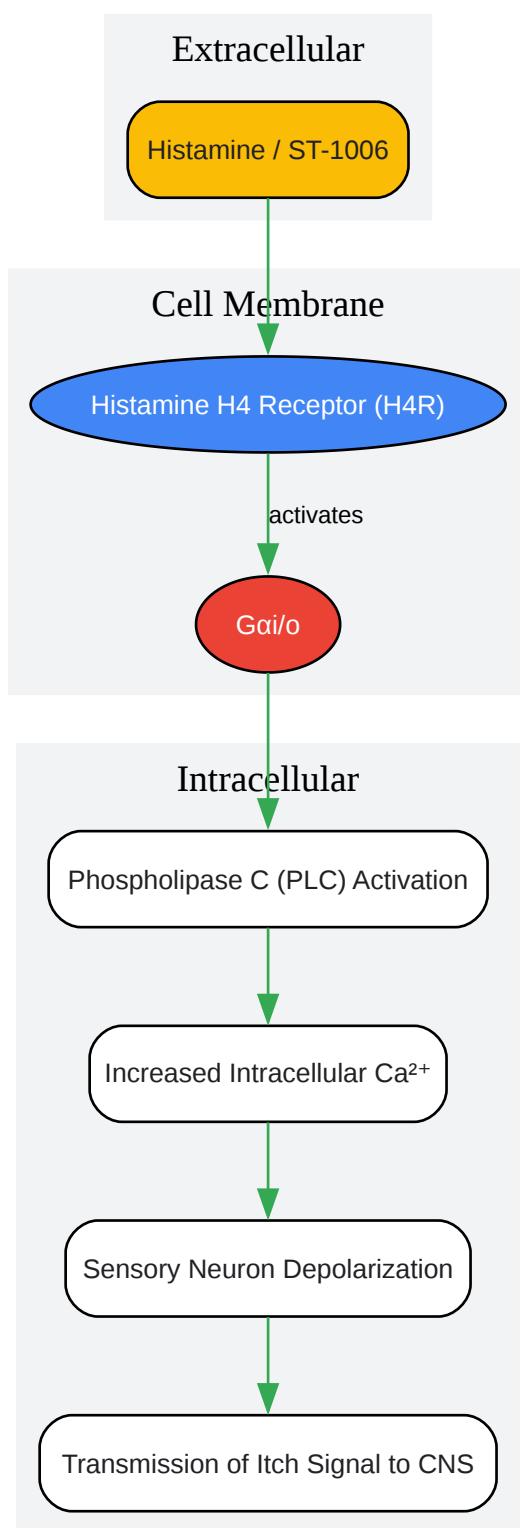
The following sections detail the methodologies employed in the key in vivo studies cited in this guide.

Croton Oil-Induced Pruritus Model

This model is used to evaluate the efficacy of potential antipruritic agents in the context of acute skin irritation.

Experimental Workflow:





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References

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- To cite this document: BenchChem. [In Vivo Antipruritic Profile of ST-1006 Maleate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139953#st-1006-maleate-antipruritic-effects-in-vivo]

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